

Proper Disposal of 5-Fluoro-2-nitroaniline: A Step-by-Step Guide

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Compound of Interest

Compound Name: 5-Fluoro-2-nitroaniline

Cat. No.: B053378

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **5-Fluoro-2-nitroaniline** (CAS No. 2369-11-1). Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

I. Essential Safety and Hazard Information

5-Fluoro-2-nitroaniline is a chemical compound that requires careful handling due to its hazardous properties. It is classified as a flammable solid that can cause skin and eye irritation and may lead to respiratory irritation.^{[1][2]} Ingestion, inhalation, or skin contact can be harmful.^[1]

Quantitative Data Summary:

Property	Value	Source
CAS Number	2369-11-1	[1]
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[2]
Hazard Class	Flammable Solid (Category 1)	[2]
Health Hazards	Causes skin irritation (Category 2), Causes serious eye irritation (Category 2), May cause respiratory irritation (Category 3)	[1][2]

II. Step-by-Step Disposal Protocol

The disposal of **5-Fluoro-2-nitroaniline** must be conducted in a manner that mitigates its hazardous properties. The following protocol outlines the necessary steps for its safe disposal.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure the following PPE is worn:

- Eye Protection: Wear chemical safety goggles or a face shield.[1]
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).[1]
- Body Protection: Wear a lab coat or other protective clothing.[1]
- Respiratory Protection: If dust formation is likely, use a NIOSH-approved respirator.[1]

2. Waste Collection:

- Carefully sweep up the solid **5-Fluoro-2-nitroaniline**, avoiding dust formation.[1][3]
- Place the swept material into a suitable, labeled, and closed container for disposal.[1][3][4]

3. Labeling and Storage:

- Clearly label the waste container with "Hazardous Waste" and the chemical name "**5-Fluoro-2-nitroaniline**".
- Store the sealed container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.^{[1][3]}
- The storage area should be locked up.^[1]

4. Regulatory Compliance and Final Disposal:

- Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste according to local, regional, and national regulations.^{[3][5]}
- Dispose of the contents and container at an approved waste disposal plant.^{[1][3][4]} Do not release into the environment.^[3]

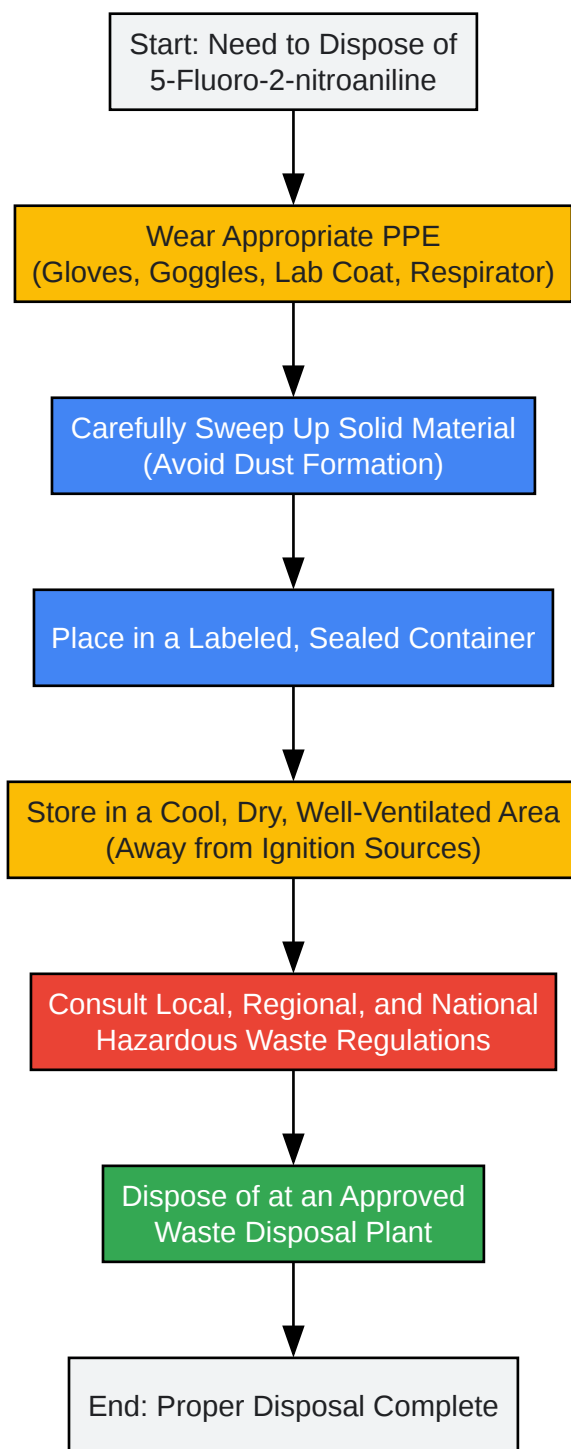
III. Emergency Procedures

In case of accidental exposure or spillage, follow these procedures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position. If feeling unwell, call a poison center or doctor.^{[1][3]}
- Skin Contact: Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.^{[1][3]}
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.^{[1][3]}
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse the mouth.^[1]
- Fire: In case of fire, use CO₂, dry chemical, or foam for extinction.^[3]

IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **5-Fluoro-2-nitroaniline**.



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Caption: Disposal workflow for **5-Fluoro-2-nitroaniline**.

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